

Introduction of Amino Group Using O-Mesitylhydroxylamine

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Compound of Interest

Compound Name: *O-Mesitylhydroxylamine*

CAS No.: 37477-17-1

Cat. No.: B14665627

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Executive Summary

The introduction of amino groups into organic frameworks—electrophilic amination—is a pivotal transformation in drug discovery, particularly for the late-stage functionalization of pharmacophores. While O-Mesitylenesulfonylhydroxylamine (MSH, Tamura's Reagent) has historically been the gold standard for such transformations, its severe instability and explosive potential have necessitated safer alternatives.

This guide focuses on **O-Mesitylhydroxylamine**, the acyl analogue of Tamura's reagent. Distinct from its sulfonyl counterpart, **O-Mesitylhydroxylamine** offers a unique balance of reactivity, chemoselectivity, and safety. Its bulky 2,4,6-trimethylbenzoyl (mesityl) group sterically shields the carbonyl carbon, suppressing competitive acylation side reactions while activating the nitrogen atom for nucleophilic attack. This guide details the synthesis, mechanistic advantages, and application of **O-Mesitylhydroxylamine** for the synthesis of hydrazines and N-heterocycles.

Critical Disambiguation: Know Your Reagent

Before proceeding, it is vital to distinguish between the two "Mesityl" derived reagents.

Feature	O-Mesitylhydroxylamine (The Focus)	O-Mesitylenesulfonylhydroxylamine (Tamura's Reagent)
Structure	Mes-C(O)-NH ₂ (Acyl)	Mes-SO ₂ -NH ₂ (Sulfonyl)
Leaving Group	Mesitoate (Carboxylate)	Mesitylenesulfonate
Reactivity	Moderate; Tunable. Ideal for chemoselective amination.	High; Aggressive. Aminates weak nucleophiles.
Safety	Stable solid (mp ~128 °C).	Explosive (dec. > ambient).
Primary Use	Synthesis of hydrazines, metal-catalyzed C-H amination.	Synthesis of N-amino heterocycles (e.g., Pyridinium salts).

Mechanistic Underpinnings[1][2][3][4]

The "Steric Shield" Hypothesis

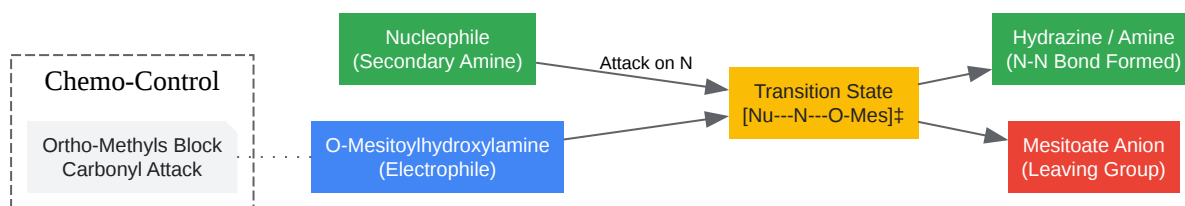
The utility of **O-Mesitylhydroxylamine** lies in the mesityl group's steric bulk. In standard electrophilic amination using O-benzoylhydroxylamine (BHA), nucleophiles (especially hard nucleophiles) often attack the carbonyl carbon, resulting in acylation (amide formation) rather than amination.

In **O-Mesitylhydroxylamine**, the two ortho-methyl groups of the mesityl ring create a "steric cage" around the carbonyl carbon. This blocks the trajectory for nucleophilic attack at the carbon (Burgi-Dunitz angle), effectively channeling the nucleophile toward the exposed nitrogen atom (S_N2 displacement).

Reaction Mechanism

The reaction proceeds via an S_N2-type displacement on the nitrogen atom. The amine nucleophile attacks the

orbital, displacing the mesitoate anion.



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Figure 1: Mechanism of electrophilic amination. The steric bulk of the mesitoyl group prevents acylation, directing the nucleophile to the nitrogen atom.

Preparation of O-Mesitoylhydroxylamine[5][6][7][8][9]

Unlike Tamura's reagent, which requires careful handling of sulfonates, **O-Mesitoylhydroxylamine** is synthesized via a robust two-step protocol starting from commercially available materials.

Step 1: Synthesis of tert-Butyl N-Mesitoyloxycarbamate

This step couples N-Boc-hydroxylamine with mesitoyl chloride.

- Reagents: N-Boc-hydroxylamine (1.0 equiv), Mesitoyl chloride (1.0 equiv), Triethylamine (1.1 equiv).
- Solvent: Dichloromethane (DCM) or Diethyl Ether.
- Temperature: 0 °C to Room Temperature (RT).

Protocol:

- Dissolve N-Boc-hydroxylamine (e.g., 10 mmol) in dry DCM (50 mL) and cool to 0 °C.
- Add Triethylamine (11 mmol) dropwise.
- Add Mesitoyl chloride (10 mmol) dropwise over 15 minutes.

- Stir at 0 °C for 1 hour, then warm to RT and stir for 2 hours.
- Workup: Wash with water, saturated NaHCO_3 , and brine. Dry over MgSO_4 and concentrate.
- Purification: Recrystallize from Hexane/EtOAc to yield the protected intermediate.

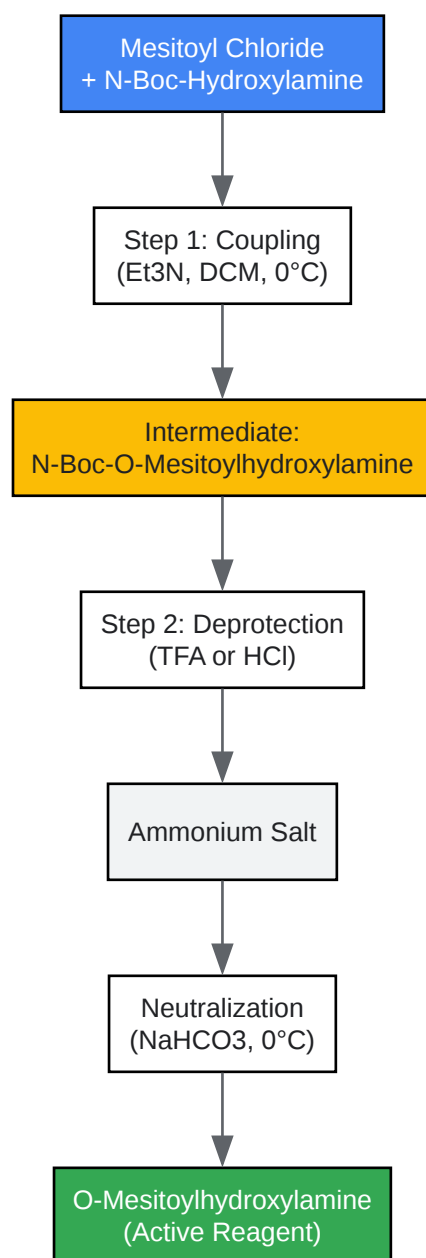
Step 2: Deprotection to O-Mesitylhydroxylamine

Acidic cleavage of the Boc group yields the active reagent.

- Reagents: Trifluoroacetic acid (TFA) or HCl (4M in Dioxane).
- Conditions: 0 °C, 1-2 hours.

Protocol:

- Dissolve the intermediate from Step 1 in DCM (or neat TFA if using TFA method).
- Add TFA (excess, e.g., 10-20 equiv) at 0 °C.
- Stir until TLC indicates consumption of starting material (~1-2 h).
- Neutralization (Critical): The reaction yields the salt. To isolate the free base:
 - Concentrate the mixture to remove excess acid.
 - Partition between DCM and cold saturated NaHCO_3 solution. Caution: Gas evolution.
 - Rapidly separate the organic layer, dry over Na_2SO_4 at 0 °C, and concentrate in vacuo at low temperature (< 30 °C).
- Storage: The resulting white solid (mp 128–129 °C) is stable at -20 °C for months.



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Figure 2: Synthesis workflow for **O-Mesitylhydroxylamine**.

Experimental Protocols & Applications

Synthesis of 1,1-Disubstituted Hydrazines

This is the primary application. The reagent effectively aminates secondary amines.^[1]

Substrate Scope: Dibenzylamine, Morpholine, Piperidine, N-Methylaniline.

Protocol:

- Setup: In a flame-dried flask under Argon, dissolve the secondary amine (1.0 mmol) in dry DCM (5 mL).
- Addition: Add **O-Mesitylhydroxylamine** (1.1 mmol) as a solid in one portion.
- Reaction: Stir at Room Temperature. Reaction times vary from 2 to 12 hours depending on amine nucleophilicity.
- Monitoring: Monitor by TLC (formation of hydrazine is often polar; use Ninhydrin stain).
- Workup:
 - Dilute with DCM.
 - Wash with 1M NaOH (to remove Mesityic acid byproduct).
 - Wash with brine, dry, and concentrate.
- Purification: Flash chromatography (often requires MeOH/DCM or Et₃N-doped silica due to basicity of hydrazines).

Data Summary: Representative Yields

Substrate (Amine)	Product (Hydrazine)	Yield (%)	Notes
Dibenzylamine	1,1-Dibenzylhydrazine	85%	Standard benchmark
Morpholine	N-Aminomorpholine	78%	Rapid reaction
N-Methylaniline	1-Methyl-1-phenylhydrazine	65%	Slower; steric hindrance
Diisopropylamine	1,1-Diisopropylhydrazine	45%	Low yield due to sterics

Metal-Catalyzed C-H Amination (Advanced Application)

Like O-benzoylhydroxylamine, **O-Mesitylhydroxylamine** serves as an oxidant/nitrogen source in Rh(III) or Cu(II) catalyzed C-H amination.

- Advantage: The mesitoate leaving group is less coordinating than benzoate, potentially enhancing catalyst turnover in crowded systems.
- Conditions: $[\text{RhCp}^*\text{Cl}_2]_2$ (2.5 mol%), AgSbF_6 (10 mol%), Solvent (DCE), 80-100 °C.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Acylation)	Nucleophile attacking C=O despite sterics.	Ensure temperature is not > RT. Use non-polar solvents (DCM, Toluene) to disfavor charge separation in the transition state.
No Reaction	Nucleophile too sterically hindered.	Switch to Tamura's Reagent (MSH) if safety permits; the sulfonyl group is a better leaving group (more reactive).
Decomposition	Reagent stored improperly.	Re-synthesize. Ensure reagent is white/crystalline. Yellow oil indicates decomposition.
Salt Formation	Product hydrazine reacting with byproduct acid.	Ensure basic workup (NaOH wash) is thorough to liberate the free hydrazine.

Safety & Stability Profile

While safer than Tamura's reagent, **O-Mesitylhydroxylamine** is still a high-energy compound.

- Thermal Stability: Melting point 128–129 °C (dec). Unlike MSH (which can explode at ambient temp if dry), **O-Mesitylhydroxylamine** is generally stable at room temperature for short periods but should be stored at -20 °C.

- Shock Sensitivity: Low.
- Toxicity: Potential mutagen (like all hydroxylamine derivatives). Handle in a fume hood with double gloves.
- Disposal: Quench excess reagent with aqueous sodium bisulfite or dilute HCl before disposal.

References

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Sources

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- [2. O-Benzoylhydroxylamines as Alkyl Nitrene Precursors: Synthesis of Saturated N-Heterocycles from Primary Amines \[organic-chemistry.org\]](#)

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